

Comparing the odor characteristics of Cyclopentadecane derivatives

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Compound of Interest

Compound Name: Cyclopentadecane

Cat. No.: B1582441

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A Comparative Olfactory Analysis of Cyclopentadecane Derivatives

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the odor characteristics of several key **Cyclopentadecane** derivatives, a class of macrocyclic compounds highly valued in the fragrance industry for their distinct musk scents. The following sections present quantitative olfactory data, in-depth experimental protocols, and visualizations of the relevant biological and analytical pathways to offer a comprehensive resource for sensory research and development.

Quantitative Odor Characteristics

The olfactory profiles of **Cyclopentadecane** derivatives are primarily defined by their odor threshold, the lowest concentration at which the scent is detectable, and their specific odor descriptors. These characteristics are pivotal in determining their application and efficacy in fragrance formulations. The data presented below has been compiled from various studies to facilitate a direct comparison.

Compound Name	Chemical Structure	Odor Threshold (ppb in air)	Odor Descriptors
(R)-Muscone	(3R)-3-Methylcyclopentadecanone	61[1]	Very nice musky note, rich and powerful musk.[1] Soft, sweet, tenacious, and musky.[2][3]
(S)-Muscone	(3S)-3-Methylcyclopentadecanone	223[1]	Poor (musky) and less strong.[1]
Cyclopentadecanolide (Exaltolide®)	Oxacyclohexadecan-1-one	1 to 4[4][5][6]	Delicately animal, musky and sweet, extremely tenacious.[4] Musk, animal, powdery, natural, fruity.[5]
Ambrettolide	Oxacycloheptadec-10-en-2-one	0.3 (ng/L in air)[7]	Powerful, musk.[8] Musk, ambrette, fruity-berry. Powdery, blackberry, dry.[9]
Civetone	(Z)-Cycloheptadec-9-en-1-one	0.1–0.5[10]	Intensely warm, musky, animalic, powdery, with delicate sweetness.[11] Clean, musk, dry, animal, sweet.[12]

Experimental Protocols

The determination of odor characteristics is conducted through a combination of sensory analysis by trained human panels and instrumental analysis.

Sensory Panel Evaluation

- Objective: To determine the odor profile, intensity, and hedonic (pleasantness) rating of a given **Cyclopentadecane** derivative.
- Panelist Selection and Training: A panel of 10-15 individuals is selected based on their olfactory sensitivity and descriptive ability. Panelists undergo extensive training to recognize and scale the intensity of a wide range of reference odorants, including various musk compounds. They are familiarized with a standardized lexicon of odor descriptors to ensure consistency.
- Sample Preparation: The fragrance compounds are diluted to a concentration of 1% in an odorless solvent, typically dipropylene glycol (DPG) or ethanol. Samples are presented on unscented paper blotters, which are allowed to air for a specified period (e.g., 10 minutes) to allow the solvent to evaporate.
- Evaluation Procedure:
 - Odor Profile: Panelists sniff the prepared blotters and describe the perceived odor using the standardized lexicon. They are also encouraged to provide any additional free-form descriptors.
 - Intensity Rating: The perceived odor intensity is rated on a scale, for example, from 0 (no odor) to 10 (very strong odor).
 - Hedonic Tone: The pleasantness of the odor is rated on a bipolar scale, for instance, from -5 (very unpleasant) to +5 (very pleasant).
- Data Analysis: The collected data is statistically analyzed to determine the mean and standard deviation for intensity and hedonic ratings. The frequency of use for each descriptor is also calculated to generate a comprehensive odor profile.

Gas Chromatography-Olfactometry (GC-O)

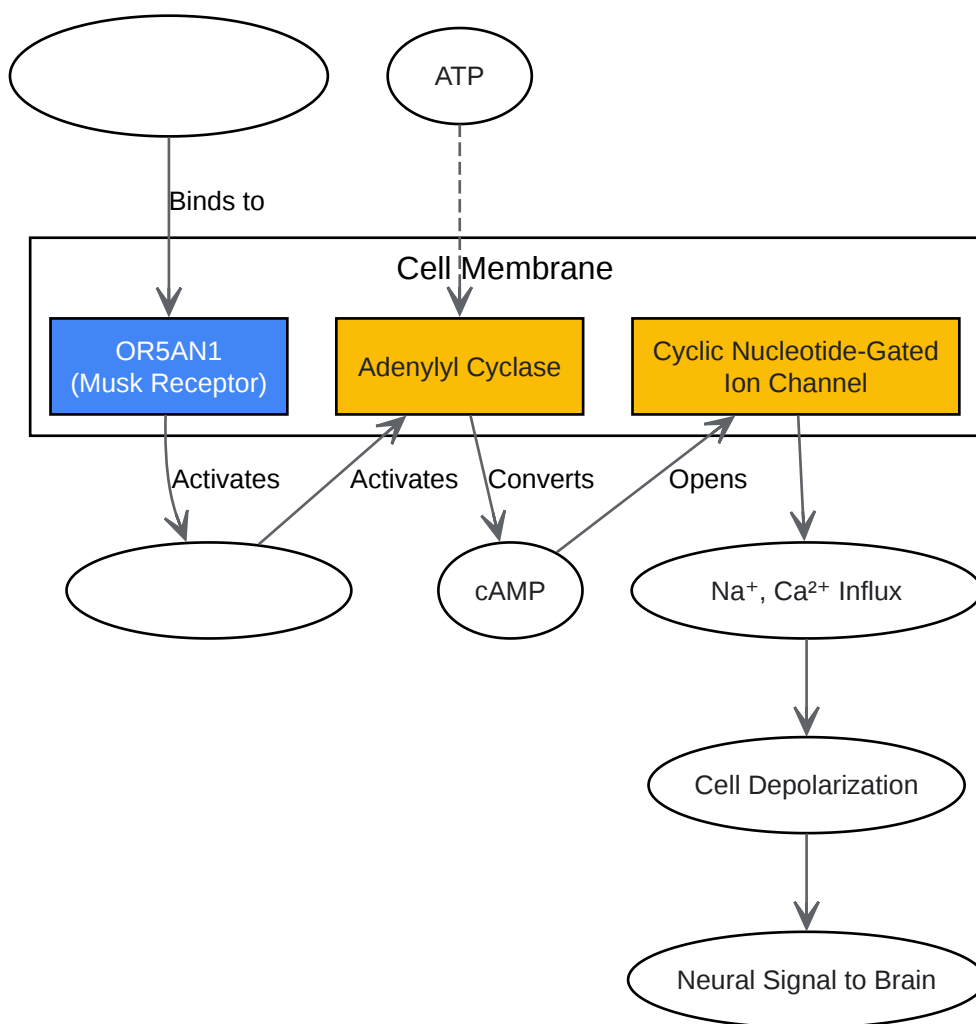
- Objective: To identify the specific odor-active compounds in a fragrance mixture and to determine their individual odor characteristics and intensity.
- Instrumentation: A gas chromatograph (GC) is equipped with a sniffing port (olfactometer) in parallel with a standard detector, such as a flame ionization detector (FID) or a mass

spectrometer (MS).

- Procedure:
 - A diluted sample of the fragrance material is injected into the GC.
 - The volatile compounds are separated based on their boiling points and polarity as they pass through the GC column.
 - The effluent from the column is split, with one portion directed to the standard detector and the other to the sniffing port.
 - A trained sensory analyst sniffs the effluent from the sniffing port and records the retention time, duration, and description of each perceived odor.
 - The data from the standard detector is used to identify and quantify the chemical compounds corresponding to the detected odors.
- Data Analysis: The olfactometry data is combined with the chromatography data to create an "aromagram," which displays the odor intensity and description as a function of retention time, alongside the chemical peaks. This allows for the precise correlation of specific chemical structures with their perceived odor.

Signaling Pathway for Musk Odor Perception

The perception of musk odors is initiated by the binding of the odorant molecule to a specific olfactory receptor in the nasal epithelium. For macrocyclic musks like the **Cyclopentadecane** derivatives, the primary receptor identified in humans is OR5AN1.^{[1][13][14][15]} The binding of a musk molecule to this G-protein coupled receptor triggers a cascade of intracellular events, leading to the generation of a neural signal that is transmitted to the brain and perceived as a scent.

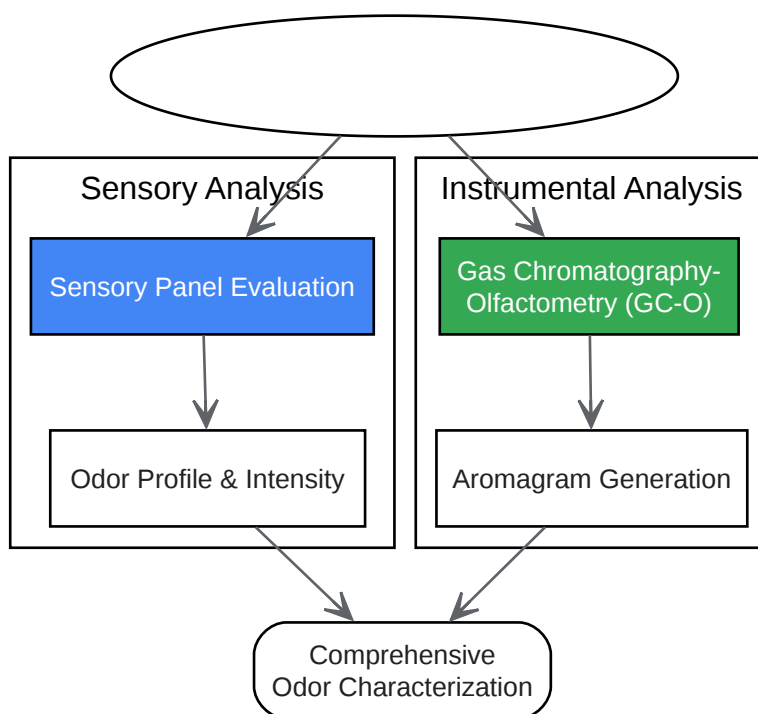


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Signaling cascade of musk odor perception.

Experimental Workflow for Odor Characterization

The comprehensive characterization of a novel **Cyclopentadecane** derivative's odor profile involves a systematic workflow that integrates both sensory and analytical techniques. This process ensures a thorough and objective evaluation of the compound's olfactory properties.



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Workflow for odor characterization.

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